

# Application Notes: Utilizing Fluostatin B to Elucidate Dipeptidyl Peptidase III (DPP-3) Function

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

Dipeptidyl peptidase III (DPP-3) is a zinc-dependent aminopeptidase that plays a crucial role in various physiological and pathological processes by cleaving dipeptides from the N-terminus of signaling peptides.[1][2] Its involvement in blood pressure regulation, pain modulation, and the cellular stress response has made it an attractive target for drug discovery.[1][3] **Fluostatin B**, a natural compound isolated from Streptomyces sp. TA-3391, is a selective inhibitor of human DPP-3, making it a valuable tool for studying the enzyme's function.[1] These application notes provide detailed protocols for using **Fluostatin B** to investigate the enzymatic activity and cellular functions of DPP-3.

# Data Presentation Inhibitory Activity of Fluostatin B and Other Compounds against DPP-3



Compoun d	Target Enzyme	Substrate	IC50	Ki	Inhibition Type	Source
Fluostatin B	Human Placental DPP-3	Arg-Arg-2- naphthyla mide	24 μg/mL (~74 μM)	Not Reported	Not Reported	[4][5]
Fluostatin A	Human Placental DPP-3	Arg-Arg-2- naphthyla mide	0.44 μg/mL (~1.4 μM)	Not Reported	Not Reported	[5][6]
Fluostatin A	Human DPP-3	Leu- enkephalin	Not Reported	14.2 μΜ	Mixed	[4][6]

Physicochemical Properties of Fluostatin B

Property	- Value	Source
Molecular Weight	326.304 g/mol	[5]
Molecular Formula	C18H14O6	[5]
Purity	>98% (HPLC)	[5]
Solubility	Soluble in DMSO; Partially soluble in EtOAc and Acetone; Insoluble in H2O	[5]
Toxicity	No toxicity observed after intraperitoneal injection in mice at a dose of 100 mg/kg	[5]

# **Signaling Pathways Involving DPP-3**

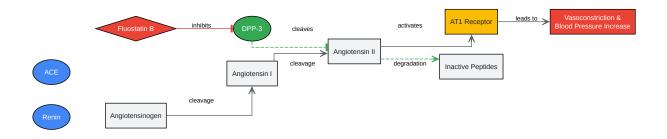
DPP-3 is a key regulator in at least two major signaling pathways: the Renin-Angiotensin System (RAS) and the Keap1-Nrf2 oxidative stress response pathway.

## **DPP-3** in the Renin-Angiotensin System (RAS)

DPP-3 contributes to the regulation of blood pressure by degrading various angiotensin peptides, including Angiotensin II, a potent vasoconstrictor. By cleaving Angiotensin II, DPP-3



can attenuate its effects, thereby influencing cardiovascular homeostasis.



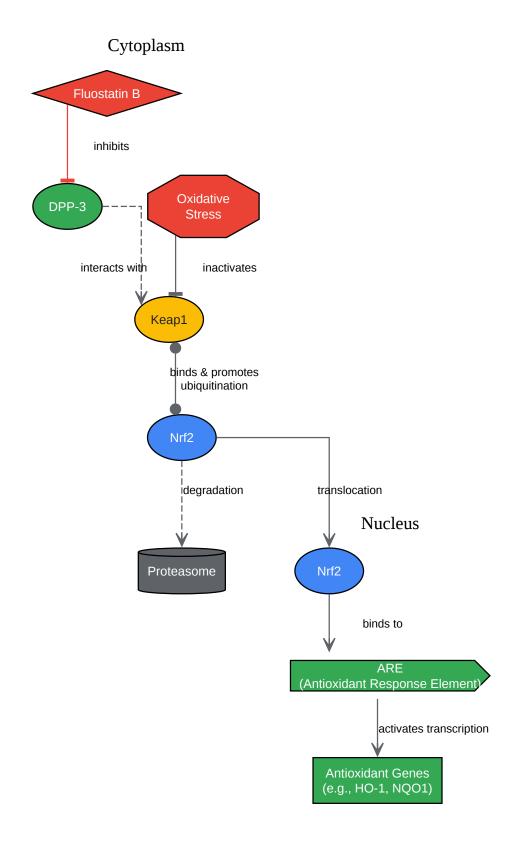
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DPP-3 regulation of the Renin-Angiotensin System.

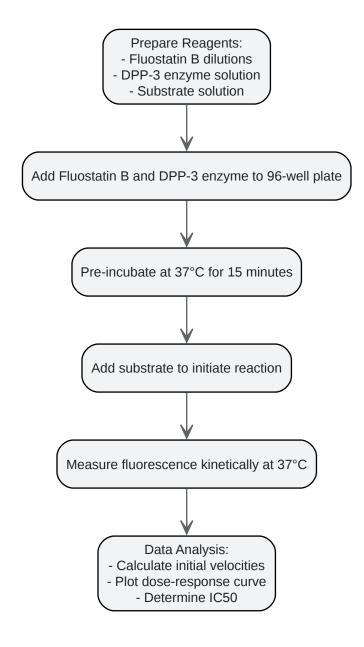
# DPP-3 in the Keap1-Nrf2 Oxidative Stress Response Pathway

DPP-3 can modulate the Keap1-Nrf2 pathway, a critical cellular defense mechanism against oxidative stress. Under basal conditions, Keap1 targets the transcription factor Nrf2 for degradation. Upon oxidative stress, this interaction is disrupted, allowing Nrf2 to translocate to the nucleus and activate the expression of antioxidant genes. DPP-3 is thought to interact with Keap1, potentially influencing Nrf2 stability and activation.

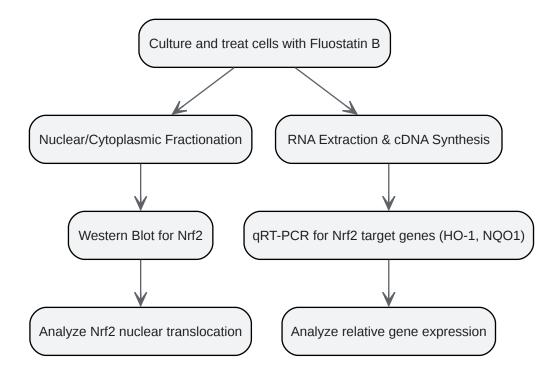












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